

# Preparation of VU6015929 Stock Solution in DMSO: An Application Note and Protocol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: VU6015929

Cat. No.: B2687919

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This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **VU6015929** using dimethyl sulfoxide (DMSO) as the solvent. **VU6015929** is a potent and selective dual inhibitor of discoidin domain receptor 1/2 (DDR1/2) with IC<sub>50</sub> values of 4.67 nM and 7.39 nM, respectively[1][2][3]. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream applications such as cell-based assays and in vivo studies.

## Physicochemical Properties and Solubility

A summary of the key quantitative data for **VU6015929** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>24</sub> H <sub>19</sub> F <sub>4</sub> N <sub>5</sub> O <sub>2</sub>	[1]
Molecular Weight	485.43 g/mol	[1]
Appearance	White to yellow solid powder	[4]
Solubility in DMSO	Up to 100 mg/mL (206.00 mM)	[1][4]
Solubility in Ethanol	Up to 9.71 mg/mL (20 mM)	
Solubility in Water	Insoluble	[2]
Purity (HPLC)	≥98%	

## Experimental Protocol: Preparation of a 10 mM VU6015929 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **VU6015929** in DMSO. This concentration is suitable for most in vitro applications and allows for convenient serial dilutions to achieve desired working concentrations.

### Materials:

- **VU6015929** powder
- Anhydrous/molecular sieve-dried, high-purity DMSO (hygroscopic, use a fresh, unopened bottle if possible)[2][4]
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

**Procedure:**

- Pre-weighing Preparation: Before opening, allow the vial of **VU6015929** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the compound.
- Weighing **VU6015929**: Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance. Carefully weigh the desired amount of **VU6015929** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.85 mg of **VU6015929**.
  - Calculation: Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight ( g/mol )
  - Example:  $10 \text{ mM} \times 0.001 \text{ L} \times 485.43 \text{ g/mol} = 4.85 \text{ mg}$
- Adding DMSO: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the vial containing the **VU6015929** powder. For the example above, add 1 mL of DMSO.
- Dissolution:
  - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
  - For complete dissolution, sonicate the solution in an ultrasonic bath for 10-15 minutes[1][4]. Visually inspect the solution to ensure there are no visible particulates. If precipitation occurs, gentle warming (e.g., to 37°C) can also aid dissolution[5].
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials to avoid repeated freeze-thaw cycles[2][4][6].
  - Store the aliquots protected from light. Recommended storage conditions are:
    - -80°C: for long-term storage (up to 2 years)[1][4].
    - -20°C: for shorter-term storage (up to 1 year)[1][4].

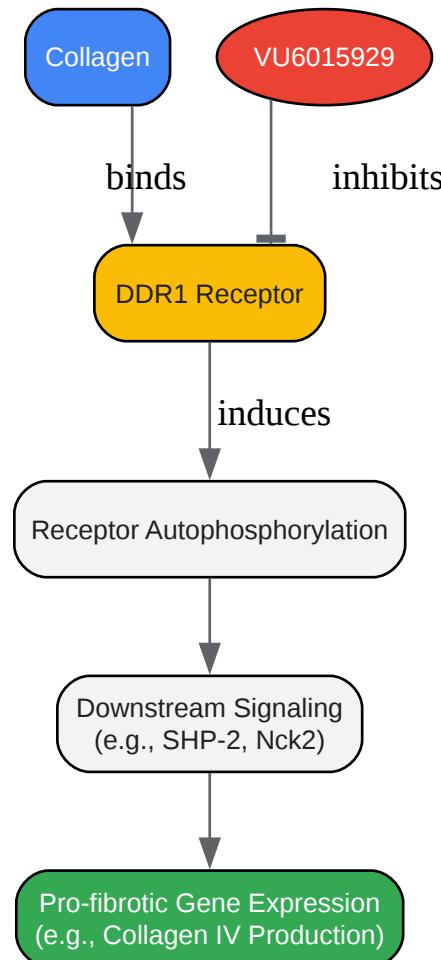
### Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **VU6015929** and DMSO.
- Handle **VU6015929** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of substances through the skin. Avoid direct contact.

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the DDR1 signaling pathway inhibited by **VU6015929** and the experimental workflow for preparing the stock solution.

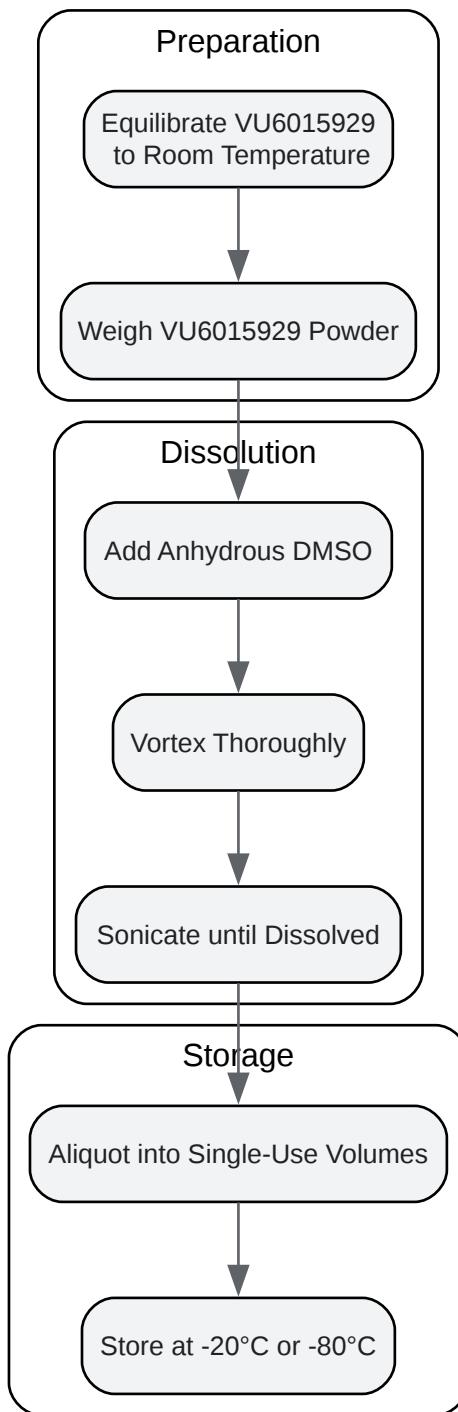
DDR1 Signaling Pathway Inhibition by VU6015929



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Caption: Inhibition of Collagen-induced DDR1 signaling by **VU6015929**.

#### VU6015929 Stock Solution Preparation Workflow

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Caption: Workflow for preparing **VU6015929** stock solution in DMSO.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)